Ac-Met-Glu-OH peptide structure and properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*AC-Met-glu-OH*
CAS No.:	*105777-14-8*
Cat. No.:	*B025828*

Get Quote

An In-depth Technical Guide to the Synthesis and Characterization of **Ac-Met-Glu-OH**

Introduction

In the landscape of peptide research and therapeutics, dipeptides represent fundamental building blocks that offer unique physicochemical and biological properties. This guide focuses on the N-acetylated dipeptide, **Ac-Met-Glu-OH** (N-Acetyl-L-methionyl-L-glutamic acid). This molecule consists of an N-terminally acetylated methionine residue linked to a glutamic acid residue via a peptide bond.

The N-terminal acetylation, a common post-translational modification, neutralizes the positive charge of the N-terminal amine group, which can significantly alter the peptide's stability, hydrophobicity, and biological activity.[1] The constituent amino acids themselves bring distinct properties: Methionine, with its thioether side chain, is a relatively nonpolar amino acid, while glutamic acid possesses a carboxylic acid side chain, rendering it acidic and hydrophilic at physiological pH.[2]

The interplay of these features—N-terminal blockade, a nonpolar side chain, and an acidic side chain—makes **Ac-Met-Glu-OH** an intriguing subject for study. Understanding its structure, synthesis, and properties is critical for researchers exploring its potential as a fragment of

© 2026 BenchChem. All rights reserved.

larger bioactive peptides, a standalone signaling molecule, or a tool in drug design and development.[3][4] This document provides a comprehensive technical overview intended for researchers, scientists, and drug development professionals, detailing the synthesis, purification, and characterization of **Ac-Met-Glu-OH** with field-proven insights and protocols.

Molecular Structure and Physicochemical Properties

The fundamental characteristics of a peptide are dictated by its structure. **Ac-Met-Glu-OH** is a linear dipeptide with a defined stereochemistry (L-configuration for both amino acids) and a specific N-terminal modification.

Chemical Structure

The structure consists of L-methionine as the N-terminal residue, whose amino group is acetylated. This is connected via a standard amide (peptide) bond to the amino group of the C-terminal L-glutamic acid residue.

Caption: 2D Chemical Structure of **Ac-Met-Glu-OH**.

Physicochemical Data

Quantitative data provides a baseline for experimental design, including solvent selection for synthesis and purification, as well as buffer choice for biological assays. The properties below are calculated based on the constituent amino acids.

© 2026 BenchChem. All rights reserved.

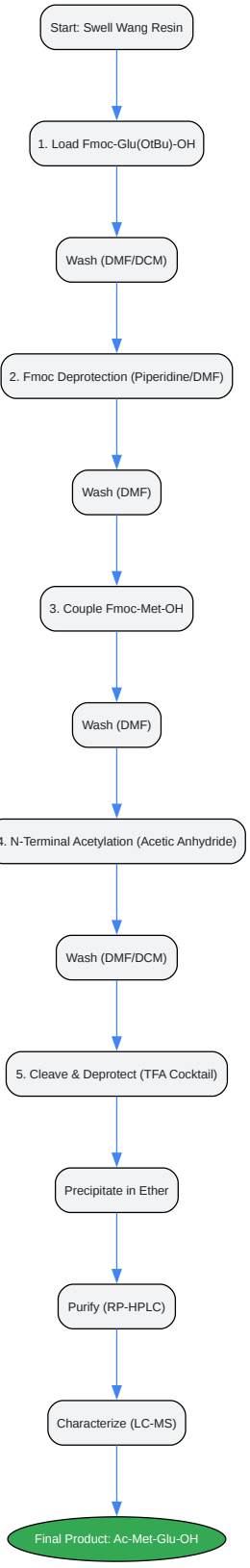
Property	Value	Source / Method
Molecular Formula	$C_{12}H_{20}N_2O_6S$	-
Molecular Weight	320.36 g/mol	-
Exact Mass	320.1042 Da	-
CAS Number	Not available	-
Canonical SMILES	CSCCO)C(=O)O">C@HNC(=O)C	-
InChI Key	Not available	-
Topological Polar Surface Area (TPSA)	155 Å²	Calculated
XLogP3	-2.5	Calculated
Hydrogen Bond Donors	4	Calculated
Hydrogen Bond Acceptors	7	Calculated

Synthesis via Solid-Phase Peptide Synthesis (SPPS)

The most efficient and common method for producing peptides like **Ac-Met-Glu-OH** is Solid-Phase Peptide Synthesis (SPPS), typically employing Fmoc (9-fluorenylmethoxycarbonyl) chemistry.[5] This methodology anchors the C-terminal amino acid to an insoluble polymer resin, allowing for the sequential addition of amino acids, with excess reagents and byproducts washed away at each step.[6][7]

The causality behind choosing SPPS lies in its simplicity, potential for automation, and high yields compared to traditional liquid-phase synthesis.[6][8] The Fmoc/tBu strategy is preferred due to its use of a mild base for N-terminal deprotection, which preserves acid-labile side-chain protecting groups until the final cleavage step.[5]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the Solid-Phase Synthesis of **Ac-Met-Glu-OH**.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: SPPS of **Ac-Met-Glu-OH**

This protocol is a self-validating system; successful completion of each step is a prerequisite for the next, ensuring the integrity of the final product.

Materials:

- Resin: Wang resin (pre-loaded with Fmoc-Glu(OtBu)-OH is convenient, or load Fmoc-Glu(OtBu)-OH onto the resin). Wang resin is chosen as it yields a C-terminal carboxylic acid upon cleavage.[6]
- Protected Amino Acids: Fmoc-Glu(OtBu)-OH, Fmoc-Met-OH. The tert-butyl (OtBu) group protects the glutamic acid side-chain carboxyl group.
- Solvents: Dimethylformamide (DMF), Dichloromethane (DCM), Diethyl ether (cold).
- Reagents:
  - Coupling: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), DIPEA (N,N-Diisopropylethylamine).
  - Deprotection: 20% Piperidine in DMF (v/v).
  - Acetylation: Acetic anhydride, DIPEA.
  - Cleavage Cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% Water. TIS is a critical scavenger to protect the methionine side chain from modification during cleavage.[9]

Methodology:

- Resin Preparation & Swelling:
  - Place the Wang resin (1 eq) in a reaction vessel.
  - Add DMF and gently agitate for 30 minutes to swell the resin beads. This is essential for reagent accessibility to the reactive sites within the polymer matrix.[5]

© 2026 BenchChem. All rights reserved.

- Drain the DMF.

- First Amino Acid Loading (if not pre-loaded):
  - Couple Fmoc-Glu(OtBu)-OH (3 eq) to the resin using a suitable activation method (e.g., with HBTU/DIPEA) in DMF.
  - Allow to react for 1-2 hours. Wash thoroughly with DMF and DCM.
- Fmoc Deprotection (Cycle 1):
  - Add 20% piperidine in DMF to the resin.
  - Agitate for 5 minutes, drain.
  - Repeat with a fresh portion of the deprotection solution for 10 minutes. This two-step process ensures complete Fmoc removal.
  - Wash the resin extensively with DMF (5-6 times) to remove all traces of piperidine.
- Coupling of Methionine (Cycle 2):
  - In a separate vial, dissolve Fmoc-Met-OH (3 eq) and HBTU (2.9 eq) in DMF.
  - Add DIPEA (6 eq) and allow to pre-activate for 2-5 minutes.
  - Add the activated amino acid solution to the resin.
  - Agitate for 1-2 hours at room temperature.
  - Wash the resin with DMF (3 times).
- N-Terminal Acetylation:
  - Following the final Fmoc deprotection of Methionine, wash the resin thoroughly.
  - Add a solution of acetic anhydride (10 eq) and DIPEA (10 eq) in DMF to the resin.
  - Agitate for 30-60 minutes. This reaction caps the N-terminal amine with an acetyl group.

© 2026 BenchChem. All rights reserved.

- Wash the resin with DMF (3 times) followed by DCM (3 times) and dry under vacuum.

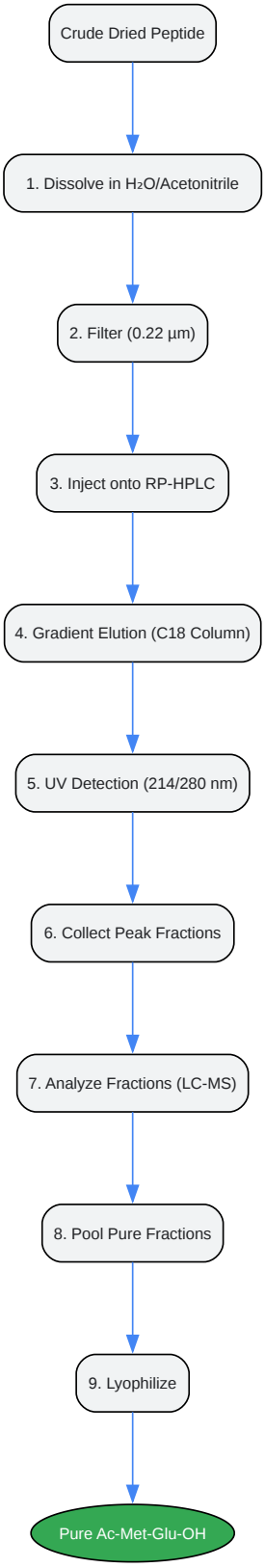
- Cleavage and Deprotection:
  - Transfer the dry peptide-resin to a suitable reaction vessel.
  - Add the cleavage cocktail (TFA/TIS/H_2O). The peptide is cleaved from the resin, and the OtBu side-chain protecting group is simultaneously removed.[6][9]
  - Agitate gently for 2-3 hours at room temperature.
  - Filter the resin and collect the filtrate containing the crude peptide.

- Peptide Precipitation:
  - Add the TFA filtrate dropwise to a 10-fold excess of cold diethyl ether with vigorous stirring.
  - The peptide will precipitate as a white solid.
  - Centrifuge the suspension, decant the ether, and wash the peptide pellet with cold ether two more times.
  - Dry the crude peptide pellet under vacuum.

Purification and Characterization

The crude product from synthesis contains the target peptide along with impurities such as truncated or deletion sequences.[3] Therefore, purification is a mandatory step to ensure product quality for any application.[10] Characterization then serves to confirm the identity and purity of the final product.[11][12]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Influence of the N-terminus acetylation of Semax, a synthetic analog of ACTH(4-10), on copper(II) and zinc(II) coordination and biological properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Exposome-Explorer - Glutamic acid (Compound) [exposome-explorer.iarc.fr]
- 3. lcms.cz [lcms.cz]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. creative-peptides.com [creative-peptides.com]
- 7. bachem.com [bachem.com]
- 8. Practical Protocols for Solid-Phase Peptide Synthesis 4.0 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. bio-protocol.org [bio-protocol.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. resolvemass.ca [resolvemass.ca]
- 12. Characterization of Synthetic Peptides by Mass Spectrometry | Springer Nature Experiments [experiments.springernature.com]

- To cite this document: BenchChem. [Ac-Met-Glu-OH peptide structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025828/docs#ac-met-glu-oh-peptide-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.